

# Fmoc-N-propyl-hydroxylamine: A Technical Guide for Advanced Synthesis

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## Compound of Interest

Compound Name: *Fmoc-N-propyl-hydroxylamine*

CAS No.: 198411-61-9

Cat. No.: B1472495

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## Introduction: A Versatile Building Block for Modern Drug Discovery and Peptide Chemistry

**Fmoc-N-propyl-hydroxylamine** (CAS 198411-61-9) is a specialized chemical reagent that has emerged as a valuable tool for researchers and scientists in the fields of medicinal chemistry, peptide synthesis, and drug development.<sup>[1]</sup> This guide provides an in-depth exploration of its core properties, synthesis, and applications, with a focus on the underlying chemical principles that govern its utility. The strategic incorporation of the 9-fluorenylmethyloxycarbonyl (Fmoc) protecting group with an N-propyl-hydroxylamine moiety offers a unique combination of stability and selective reactivity, enabling the construction of complex molecular architectures.<sup>[1][2]</sup> The Fmoc group, renowned for its lability under mild basic conditions, is a cornerstone of modern solid-phase peptide synthesis (SPPS), while the hydroxylamine functional group serves as a versatile handle for a variety of chemical transformations, including the formation of amides and bioconjugates.<sup>[1][3]</sup> This document will serve as a comprehensive technical resource for professionals seeking to leverage the capabilities of **Fmoc-N-propyl-hydroxylamine** in their research and development endeavors.

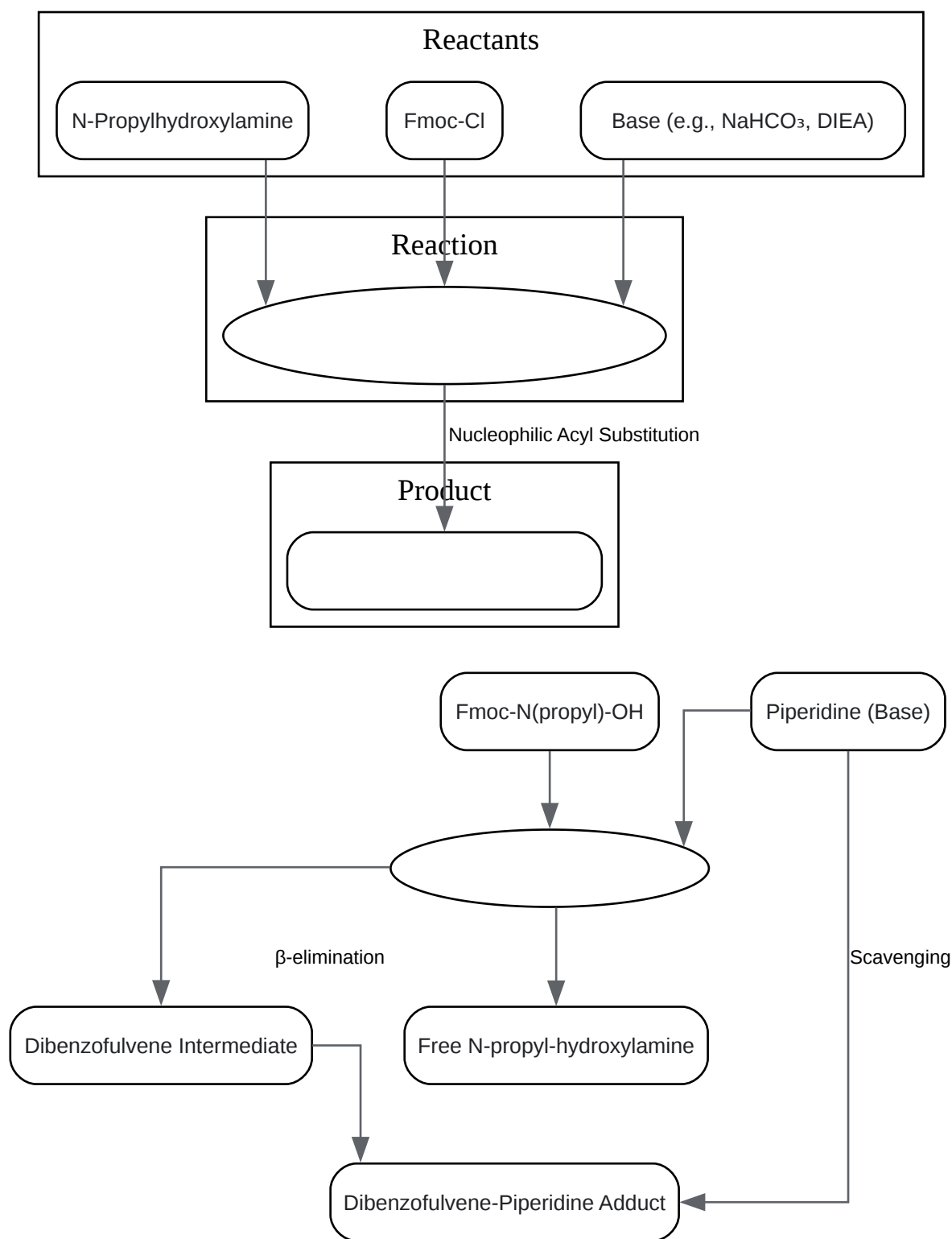
## Chemical and Physical Properties

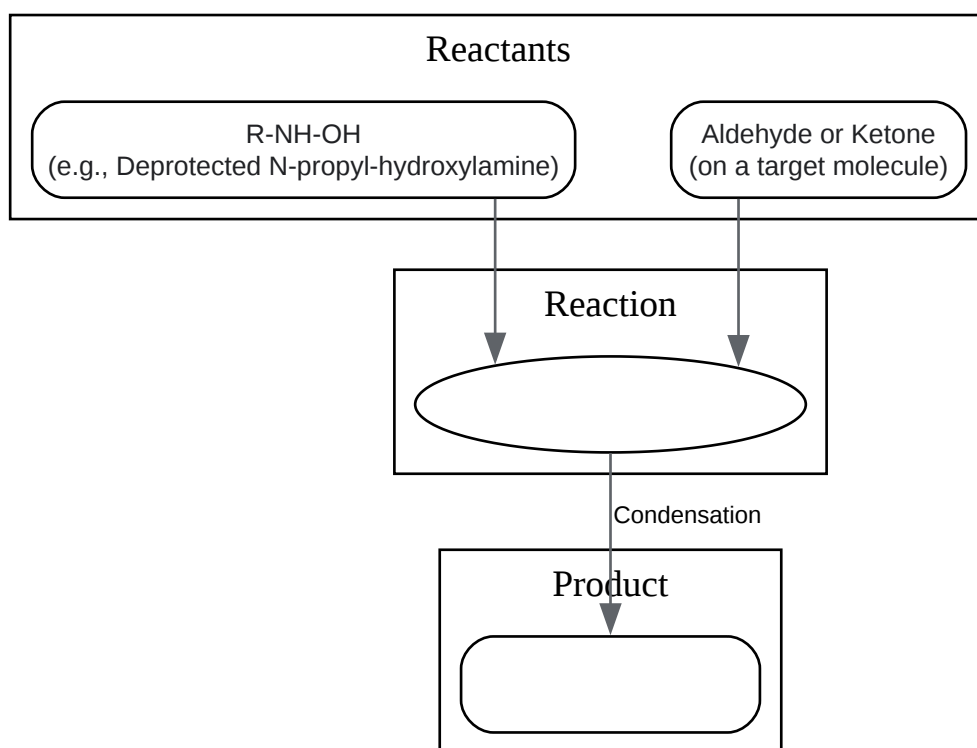
A thorough understanding of the physicochemical properties of **Fmoc-N-propyl-hydroxylamine** is paramount for its effective handling, storage, and application in synthesis. While some specific physical properties like melting point and detailed solubility are not widely reported in publicly available literature, the known chemical characteristics provide a solid foundation for its use.

Property	Value	Source(s)
CAS Number	198411-61-9	[1]
Molecular Formula	C <sub>18</sub> H <sub>19</sub> NO <sub>3</sub>	[1]
Molecular Weight	297.4 g/mol	[1]
Appearance	Not specified in available literature	
Melting Point	Not specified in available literature	
Solubility	Generally soluble in common organic synthesis solvents such as DMF and NMP.[4]	[4]
Storage Conditions	0-8°C	[1]

## Synthesis of Fmoc-N-propyl-hydroxylamine: A Proposed Pathway

A detailed, peer-reviewed synthesis protocol for **Fmoc-N-propyl-hydroxylamine** is not readily available in the current literature. However, based on established methodologies for the N-Fmoc protection of amines and the synthesis of N-alkylated hydroxylamines, a plausible synthetic route can be proposed.[5][6] This proposed pathway involves the reaction of N-propylhydroxylamine with 9-fluorenylmethoxycarbonyl chloride (Fmoc-Cl) under basic conditions.





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- To cite this document: BenchChem. [Fmoc-N-propyl-hydroxylamine: A Technical Guide for Advanced Synthesis]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1472495/docs#fmoc-n-propyl-hydroxylamine-a-technical-guide-for-advanced-synthesis>]

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